

A Comparative Guide to Alternative Anti-Angiogenic Inhibitors of CEP-11981 Tosylate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: CEP-11981 tosylate

Cat. No.: B12370821

[Get Quote](#)

For researchers, scientists, and drug development professionals in the field of oncology and angiogenesis, the selection of a potent and selective anti-angiogenic inhibitor is a critical decision. CEP-11981 (also known as ESK981) is an orally active, multi-targeted tyrosine kinase inhibitor (TKI) with potent activity against Vascular Endothelial Growth Factor Receptors (VEGFR1, VEGFR2, VEGFR3), Fibroblast Growth Factor Receptor 1 (FGFR1), and the TIE2 receptor.[1][2][3] It also demonstrates inhibitory effects on other kinases such as c-SRC and Aurora A.[3][4] While CEP-11981 showed promise in preclinical studies, its clinical development was ultimately discontinued.[5] This guide provides a comprehensive comparison of alternative TKIs that target the key pathways modulated by CEP-11981, supported by quantitative data and detailed experimental methodologies to inform the selection of suitable alternatives for research and development.

The primary signaling pathways targeted by these inhibitors—VEGFR, FGFR, and Platelet-Derived Growth Factor Receptor (PDGFR)—are crucial for tumor angiogenesis, the process by which new blood vessels are formed to supply tumors with oxygen and nutrients.[6][7] By inhibiting these receptor tyrosine kinases, these agents can effectively block tumor growth and metastasis.[8] This guide will focus on inhibitors of these three major families of receptor tyrosine kinases.

Comparative Analysis of Inhibitor Potency

The efficacy of tyrosine kinase inhibitors is commonly quantified by their half-maximal inhibitory concentration (IC50), which represents the concentration of a drug that is required for 50%

inhibition in vitro. The following tables provide a quantitative comparison of various inhibitors against key angiogenic receptors. Lower IC50 values are indicative of higher potency.

Table 1: VEGFR Family Inhibitors

Inhibitor	VEGFR1 (Flt-1) IC50 (nM)	VEGFR2 (KDR/Flk-1) IC50 (nM)	VEGFR3 (Flt-4) IC50 (nM)
CEP-11981	3[3][4]	4[3][4]	N/A
Axitinib	0.1[9]	0.2[8][9]	0.1-0.3[9]
Cabozantinib	N/A	0.035[10]	N/A
Lenvatinib	N/A	4.0[11]	5.2[11]
Pazopanib	10[9][10]	30[8][9][10]	47[9][10]
Regorafenib	13[10]	4.2[10]	46[10]
Sorafenib	N/A	90[8][11]	20[11][12]
Sunitinib	N/A	9[8]	N/A
Fruquintinib	33[10]	0.35[10]	35[10]
Nintedanib	34[9][13]	13[9][13]	13[9][13]

Table 2: FGFR Family Inhibitors

Inhibitor	FGFR1 IC50 (nM)	FGFR2 IC50 (nM)	FGFR3 IC50 (nM)	FGFR4 IC50 (nM)
CEP-11981	13[3][4]	N/A	N/A	N/A
Erdafitinib	1.2[14]	2.5[14]	3.0[14]	5.7[14]
Pemigatinib	0.4[14]	0.5[14]	1.2[14]	30[14]
Infigratinib (BGJ398)	0.9[13]	1.4[13]	1.0[13]	>40-fold selective vs FGFR4[13]
Futibatinib (TAS-120)	1.8[13]	1.4[13]	1.6[13]	3.7[13]
Lenvatinib	Inhibits FGFR1-4[9][14]	Inhibits FGFR1-4[9][14]	Inhibits FGFR1-4[9][14]	Inhibits FGFR1-4[9][14]
Nintedanib	69[9][13]	37[9][13]	108[9][13]	N/A
Pazopanib	140[9][10]	N/A	N/A	N/A
Dovitinib	8	9	N/A	N/A
LY2874455	2.8[13]	2.6[13]	6.4[13]	6.0[13]

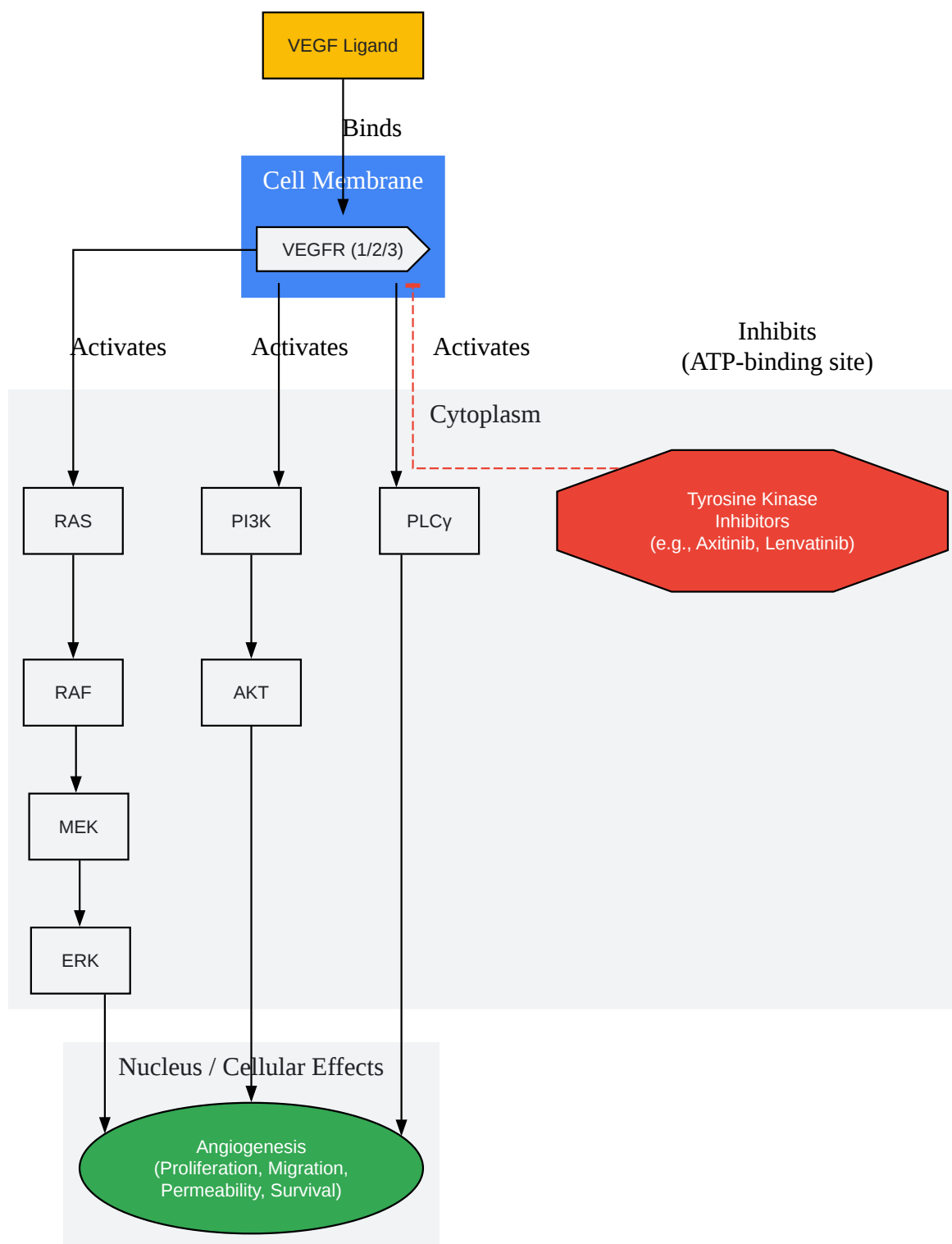
Table 3: PDGFR Family Inhibitors

Inhibitor	PDGFR α IC50 (nM)	PDGFR β IC50 (nM)
Imatinib	N/A	100[9]
Nintedanib	59[9][13]	65[9][13]
Pazopanib	N/A	84[9][10]
Sorafenib	N/A	57[11][12]
Sunitinib	N/A	N/A
Axitinib	N/A	1.6[9]
Ponatinib	1.1[14]	N/A
Crenolanib	Kd: 2.1[9]	Kd: 3.2[9]
CP-673451	10[9][12]	1[9][12]
Seralutinib	8[12]	10[12]

N/A: Data not readily available in the searched sources.

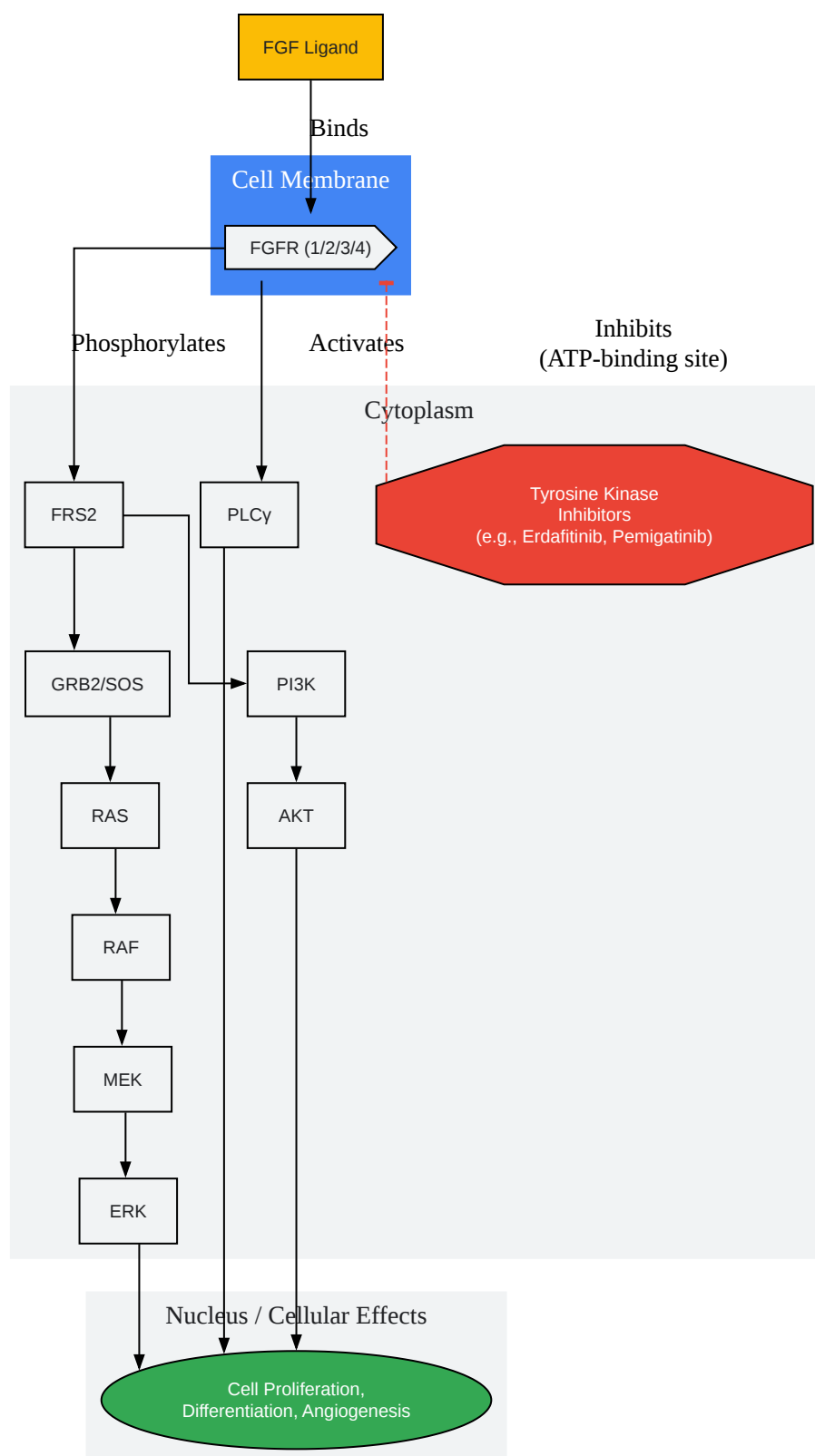
Signaling Pathway Diagrams

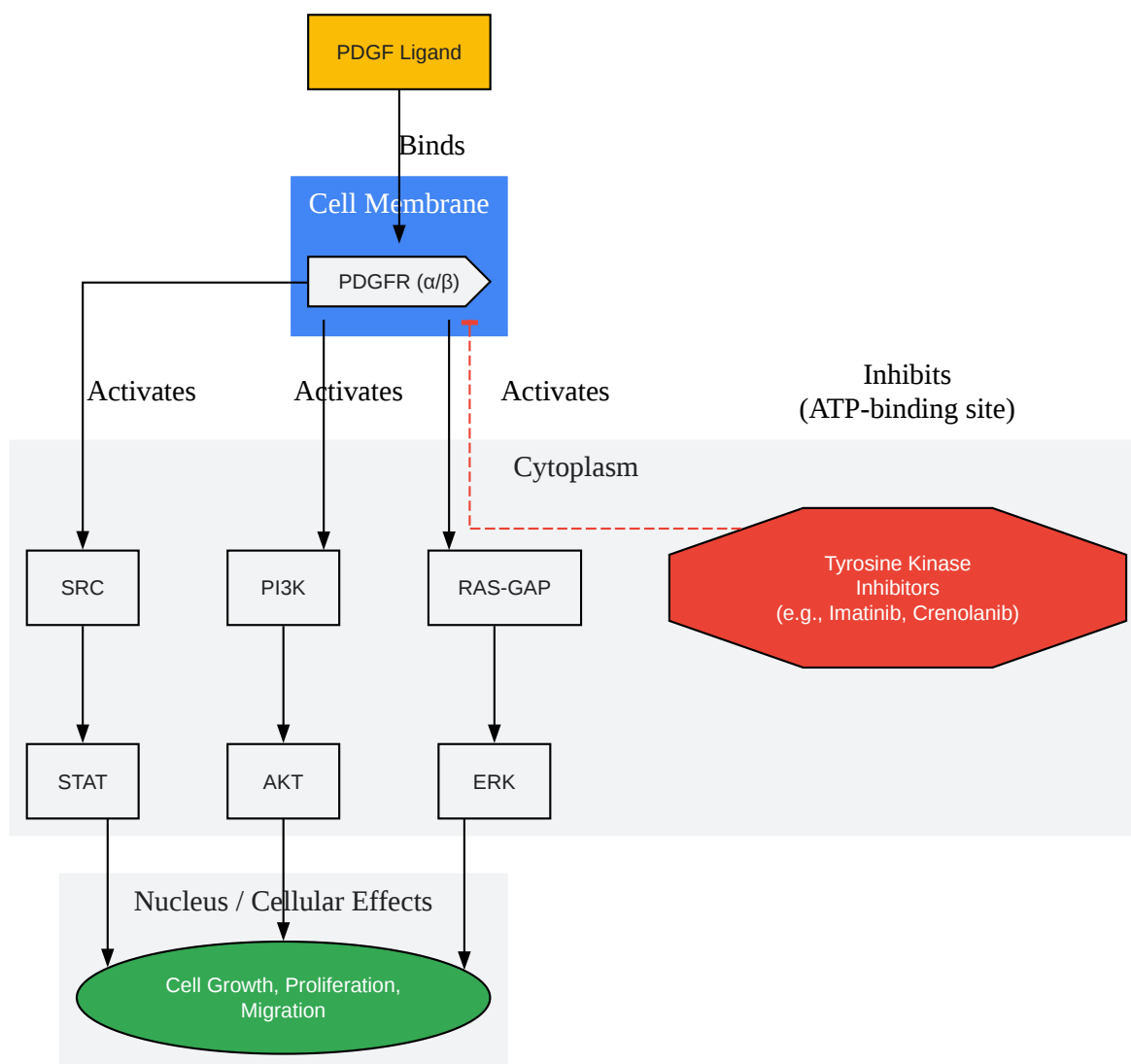
The following diagrams illustrate the general signaling pathways for VEGFR, FGFR, and PDGFR, highlighting the point of inhibition by the respective tyrosine kinase inhibitors.

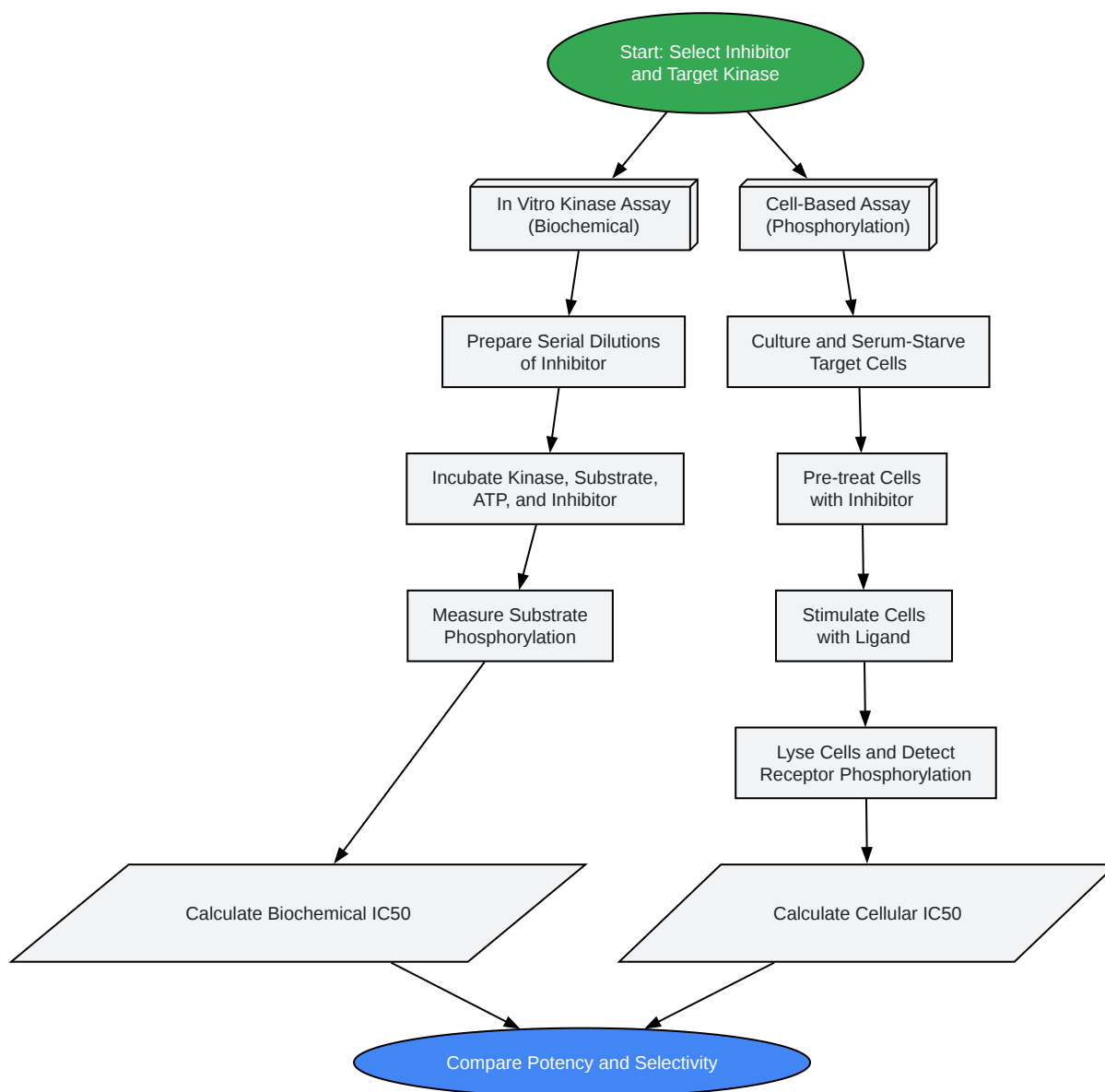


[Click to download full resolution via product page](#)

Caption: VEGFR Signaling Pathway and TKI Inhibition.







[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. medchemexpress.com [medchemexpress.com]
- 2. Facebook [cancer.gov]
- 3. An open-label study to determine the maximum tolerated dose of the multitargeted tyrosine kinase inhibitor CEP-11981 in patients with advanced cancer - PMC [pmc.ncbi.nlm.nih.gov]
- 4. researchgate.net [researchgate.net]
- 5. An open-label study to determine the maximum tolerated dose of the multitargeted tyrosine kinase inhibitor CEP-11981 in patients with advanced cancer - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. drugs.com [drugs.com]
- 7. Resistance to Anti-Angiogenic Therapy in Cancer—Alterations to Anti-VEGF Pathway | MDPI [mdpi.com]
- 8. benchchem.com [benchchem.com]
- 9. medchemexpress.com [medchemexpress.com]
- 10. medchemexpress.com [medchemexpress.com]
- 11. altmeyers.org [altmeyers.org]
- 12. selleckchem.com [selleckchem.com]
- 13. selleckchem.com [selleckchem.com]
- 14. medchemexpress.com [medchemexpress.com]
- To cite this document: BenchChem. [A Comparative Guide to Alternative Anti-Angiogenic Inhibitors of CEP-11981 Tosylate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12370821#alternative-anti-angiogenic-inhibitors-to-cep-11981-tosylate]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com